

Application Note: Isolating 2-Methylhex-2-enoyl-CoA from Cell Cultures

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Compound of Interest

Compound Name: 2-Methylhex-2-enoyl-CoA

Cat. No.: B15550939

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Acyl-coenzyme A (acyl-CoA) molecules are crucial intermediates in numerous metabolic pathways, including fatty acid metabolism and energy production. The accurate isolation and quantification of specific acyl-CoAs, such as **2-Methylhex-2-enoyl-CoA**, from cell cultures are essential for understanding cellular metabolism in various physiological and pathological contexts. However, the low abundance and instability of these molecules present analytical challenges. This document provides a detailed protocol for the extraction and isolation of **2-Methylhex-2-enoyl-CoA** from mammalian cell cultures for subsequent analysis, primarily by liquid chromatography-mass spectrometry (LC-MS). The methodology described is a composite of established protocols for short- to medium-chain acyl-CoA analysis, ensuring high recovery and sample stability.

Data Presentation

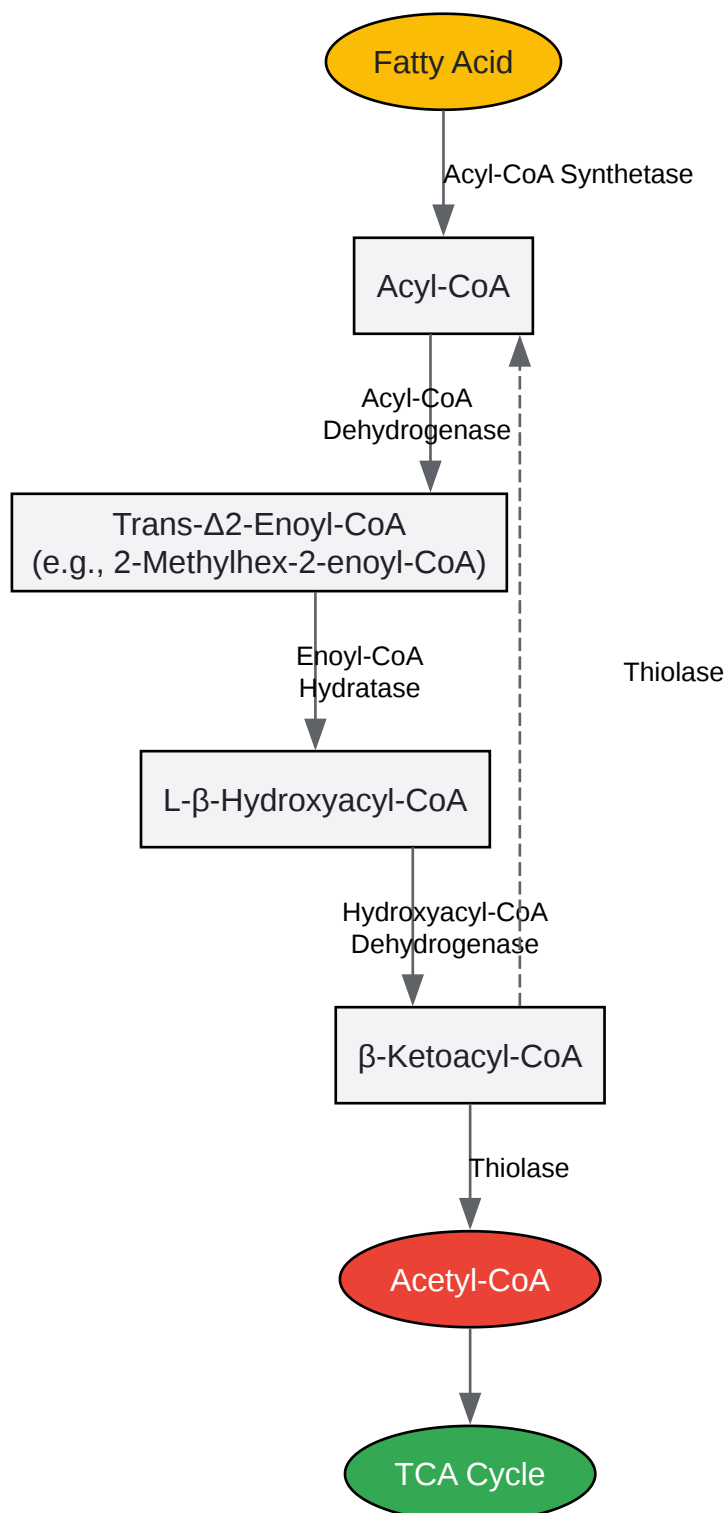
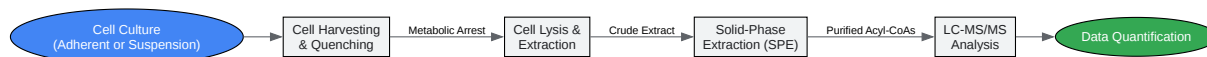
The following table summarizes representative quantitative data for various short- and medium-chain acyl-CoA species across different human cell lines as reported in the literature. This provides a comparative overview of typical acyl-CoA pool sizes. Note that direct comparisons may be influenced by variations in experimental conditions and normalization methods (e.g., per cell number versus per milligram of protein).

Table 1: Abundance of Acyl-CoA Species in Mammalian Cell Lines

Acyl-CoA Species	HepG2 (pmol/10 ⁶ cells)	MCF7 (pmol/mg protein)	RAW264.7 (pmol/mg protein)
Acetyl-CoA	10.644[1]	-	-
Propionyl-CoA	3.532[1]	-	-
Butyryl-CoA	1.013[1]	-	-
Valeryl-CoA	1.118[1]	-	-
Crotonoyl-CoA	0.032[1]	-	-
Succinyl-CoA	25.467[1]	-	-
C14:0-CoA	-	~2.5[1]	~1.5[1]
C16:0-CoA	-	~12[1]	~4[1]
C18:0-CoA	-	~5[1]	~2.5[1]

Note: Data for **2-Methylhex-2-enoyl-CoA** is not specifically available in the general literature and would need to be determined empirically using the described protocol.

Experimental Workflow Diagram



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References

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